

# Direct Red 9: A Technical Profile of an Industrially Significant Dye

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## Compound of Interest

Compound Name: Direct Red 9

Cat. No.: B12382427

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**Direct Red 9**, a synthetic dye belonging to the azo and benzothiazole classes, is recognized primarily for its application in the textile industry. While its synonyms and basic chemical properties are documented, a thorough review of scientific literature reveals a significant lack of published data regarding its use in biological research, such as histological staining, cellular imaging, or as a fluorescent probe. This guide summarizes the available technical information for **Direct Red 9** and provides a hypothetical framework for the evaluation of a novel dye in a research context, given the absence of specific experimental protocols for this particular compound.

## Chemical Identity and Synonyms

Accurate identification of chemical compounds is critical in research. **Direct Red 9** is known by several synonyms in commercial and industrial contexts. The consistent use of its CAS number is recommended to ensure clarity.

Identifier Type	Value
Chemical Name	Direct Red 9
CAS Number	70209-93-7[1]
Molecular Formula	C <sub>34</sub> H <sub>19</sub> ClN <sub>8</sub> Na <sub>4</sub> O <sub>12</sub> S <sub>4</sub> [1][2][3]
Molecular Weight	987.23 g/mol [1]
Primary Synonyms	Direct Brilliant Pink B
Other Synonyms	Best Direct Brilliant Pink B, Direct Brilliant Pink B 145%, Dyrite Pink B 145%, Leadirect Brilliant Pink B Conc 100/145%, MVdirect PinkB, Orcomine Brilliant Pink B 145%
Colour Index (C.I.) No.	Not consistently available

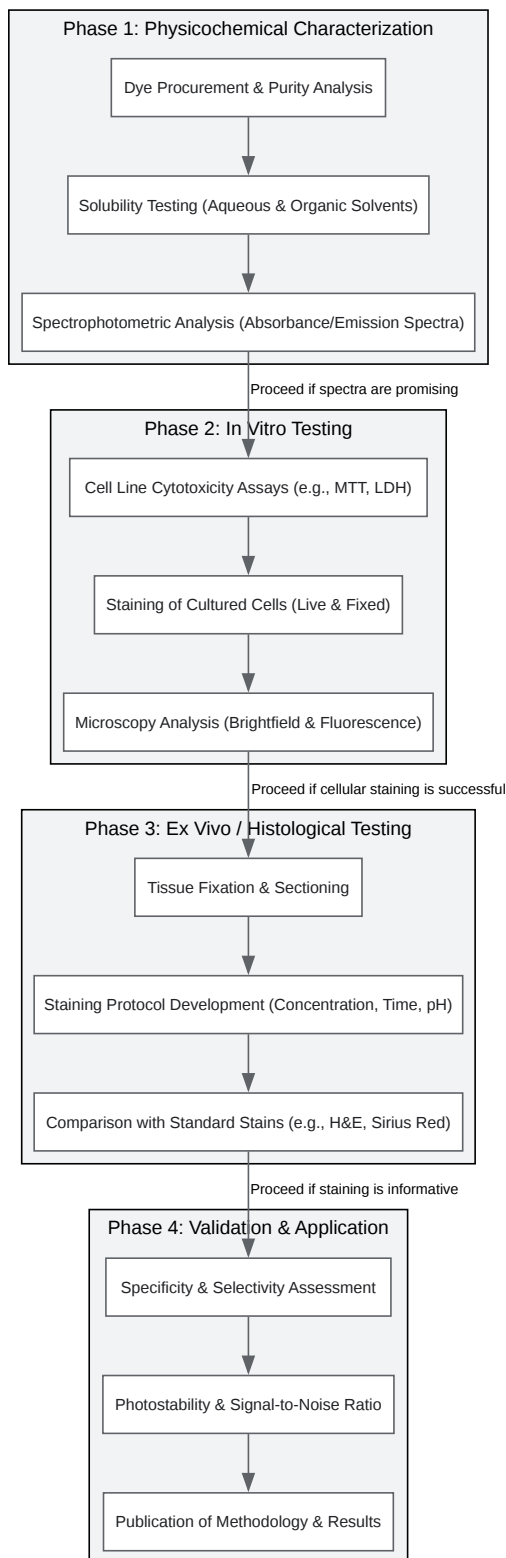
## Scientific Applications: A Literature Gap

Despite a comprehensive search of scientific databases and literature, there is no evidence to suggest that **Direct Red 9** is currently employed as a tool in biological research. Its primary documented use is as a dyeing agent for cellulosic materials. The physical and chemical properties that make it suitable for textiles do not necessarily translate to utility in biological applications, which require specific characteristics such as cell permeability, specific binding to biological targets, and fluorescence properties for imaging.

## Hypothetical Experimental Workflow for a Novel Dye

In the absence of specific experimental data for **Direct Red 9**, this section outlines a general workflow that researchers would typically follow to assess the potential of a novel dye for histological or cytological applications. This serves as a conceptual guide to the rigorous testing required before a new compound can be adopted as a reliable biological stain or probe.

## Hypothetical Workflow for Novel Dye Evaluation

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Caption: A generalized workflow for the characterization and validation of a new dye for biological staining applications.

## Conclusion

**Direct Red 9** is a well-documented industrial dye with a clear chemical identity but no established role in the scientific research community as a biological stain or probe. The lack of available data on its interaction with biological materials means that any potential application in this area would require a comprehensive evaluation, following a workflow similar to the one hypothetically outlined above. For researchers and drug development professionals seeking red dyes for biological applications, established stains such as Sirius Red (Direct Red 80) for collagen, or Congo Red (Direct Red 28) for amyloid, which have well-documented protocols and a vast body of literature supporting their use, are recommended.

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## References

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